

The Synthesis and Discovery of Oxone® Triple Salt: A Technical Guide

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Compound of Interest

Compound Name: $2\text{KHSO}_5 \cdot \text{KHSO}_4 \cdot \text{K}_2\text{SO}_4$

Cat. No.: B7909053

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the synthesis, discovery, and core properties of Oxone® triple salt, a versatile and powerful oxidizing agent. The active component of this stable, water-soluble, and non-chlorinated oxidant is potassium peroxymonosulfate (KHSO_5), a derivative of Caro's acid.^{[1][2][3]} This document details the industrial production and laboratory-scale synthesis of Oxone®, presents its key physicochemical properties in structured tables, and illustrates its synthesis workflow and a representative reaction mechanism through detailed diagrams. The information compiled herein is intended to serve as a critical resource for researchers, scientists, and professionals in drug development and various other industrial and laboratory settings where strong and selective oxidation is required.

Introduction and Discovery

Oxone®, a trade name for a potassium triple salt with the formula $2\text{KHSO}_5 \cdot \text{KHSO}_4 \cdot \text{K}_2\text{SO}_4$, is a widely utilized oxidizing agent in a myriad of industrial and laboratory applications.^{[1][2][4]} Its efficacy stems from the active ingredient, potassium peroxymonosulfate (KHSO_5), the potassium salt of peroxymonosulfuric acid (H_2SO_5).^{[2][3]} The discovery of this potent oxidizing species is intrinsically linked to the German chemist Heinrich Caro, who in 1898, first described the highly oxidative solution formed by mixing concentrated sulfuric acid and hydrogen peroxide, now known as Caro's acid.^{[5][6][7][8]}

The triple salt formulation of Oxone® provides enhanced stability and a longer shelf-life compared to pure potassium peroxymonosulfate, while readily releasing the active peroxymonosulfate anion upon dissolution in water.[1] This white, granular, and free-flowing solid is valued for its powerful non-chlorine oxidation capabilities, ease of handling, and environmentally benign byproducts.[2][9][10] Its applications are diverse, ranging from a bleaching agent in denture cleansers and laundry formulations to a microetchant in printed circuit board manufacturing, a repulping aid in the paper industry, and an essential reagent in organic synthesis for transformations such as the oxidation of aldehydes to carboxylic acids and the epoxidation of alkenes.[1][4][9][11]

Physicochemical and Quantitative Data

The utility of Oxone® is defined by its specific physicochemical properties. The following tables summarize the key quantitative data for this compound.

Table 1: Chemical Composition and Identification

Property	Value
Chemical Formula	$2\text{KHSO}_5 \cdot \text{KHSO}_4 \cdot \text{K}_2\text{SO}_4$
Molecular Weight	614.76 g/mol
Active Component	Potassium Peroxymonosulfate (KHSO_5)
CAS Number	70693-62-8
Appearance	White, granular, free-flowing solid

Source:[3][4][12]

Table 2: Oxidative Capacity and Purity

Property	Value
Theoretical Active Oxygen	5.2%
Typical Active Oxygen	≥ 4.5%
Minimum KHSO ₅ Assay	≥ 42.8%
Standard Electrode Potential (E°)	+1.81 V (for the HSO ₅ ⁻ /HSO ₄ ⁻ half-reaction)

Source:[2][12][13][14]

Table 3: Solubility and Stability

Property	Value
Solubility in Water (at 20°C)	>250 g/L
pH (1% solution at 25°C)	2.3
Solid State Stability	< 1% loss of activity per month under recommended storage conditions
Decomposition Onset Temperature	~300°C

Source:[3][4][14][15]

Synthesis of Oxone® Triple Salt

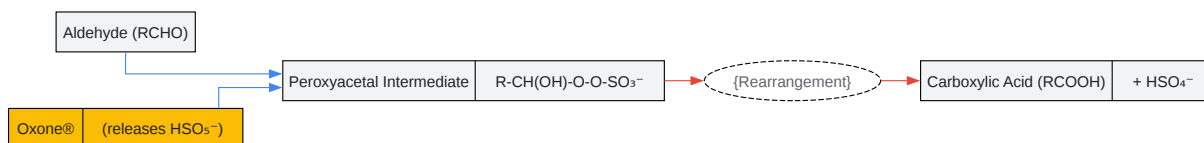
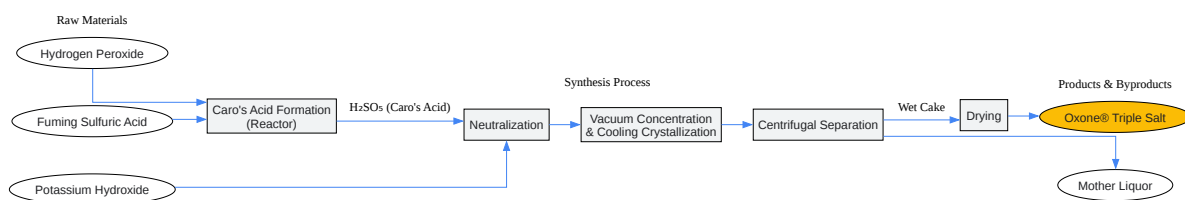
The synthesis of Oxone® can be approached on both an industrial and a laboratory scale. The industrial process is designed for large-scale, cost-effective production, while laboratory methods offer routes for preparing smaller, high-purity batches.

Industrial Production Protocol

The commercial production of Oxone® triple salt is primarily achieved through the fuming sulfuric acid method.[16] This process involves the in-situ generation of peroxysulfuric acid (Caro's acid) followed by careful neutralization with a potassium source.

Experimental Protocol:

- **Preparation of Peroxysulfuric Acid (Caro's Acid):** High-concentration fuming sulfuric acid (oleum) is reacted with a high-concentration solution of hydrogen peroxide (typically 50-70%). This reaction is highly exothermic and requires strict temperature control, often maintained at or below 10°C, to prevent decomposition of the peroxy acid. The reaction is typically carried out in a continuous stirred-tank reactor.
- **Neutralization:** The resulting Caro's acid solution is then carefully neutralized with a potassium source, most commonly potassium hydroxide or potassium carbonate. The neutralization is performed in a controlled manner to manage the heat of reaction and to achieve the correct stoichiometry for the triple salt formation. A crystal form modifier, such as magnesium carbonate, may be added at this stage.[\[17\]](#)[\[18\]](#)
- **Crystallization:** The neutralized solution is then subjected to vacuum concentration to remove excess water. This is followed by cooling to induce crystallization of the triple salt. The crystallization temperature is typically lowered to 0°C or below to maximize the yield.[\[16\]](#)[\[17\]](#)
- **Separation and Drying:** The crystallized product is separated from the mother liquor via centrifugation. The resulting cake is then washed, often with an ethanol-water mixture, to remove impurities.[\[19\]](#)
- **Drying:** The final product is dried under vacuum at a controlled temperature (typically not exceeding 70°C) to yield the stable, granular Oxone® triple salt.[\[20\]](#)



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